

Paeciloquinone C: A Technical Guide to its Biological Activity

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Compound of Interest

Compound Name: *Paeciloquinone C*

Cat. No.: *B15614170*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Paeciloquinone C is a naturally occurring anthraquinone derivative isolated from the fungus *Paecilomyces carneus*. As a member of the quinone family, it has attracted interest for its potential bioactive properties. This technical guide provides a comprehensive overview of the currently known biological activities of **Paeciloquinone C**, with a focus on its anticancer properties. The information is presented to be a valuable resource for researchers and professionals in the fields of mycology, natural product chemistry, and drug discovery.

Anticancer Activity

The primary reported biological activity of **Paeciloquinone C** is its potent and selective inhibition of specific protein tyrosine kinases, which are crucial enzymes in cell signaling pathways that are often dysregulated in cancer.

Quantitative Data on Anticancer Activity

The inhibitory effects of **Paeciloquinone C** on key protein tyrosine kinases are summarized in the table below.

Target Enzyme	IC50 (μM)	Cell Line/System	Reference
v-abl protein tyrosine kinase	0.4	In vitro enzyme assay	[1]
Epidermal Growth Factor Receptor (EGFR) protein tyrosine kinase	Micromolar range	In vitro enzyme assay	[1]

Mechanism of Action: Inhibition of Tyrosine Kinases

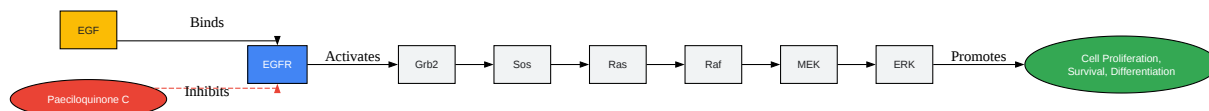
Paeciloquinone C's anticancer potential stems from its ability to inhibit v-abl and EGFR tyrosine kinases.

- **v-abl Kinase:** The v-abl oncogene is a constitutively active tyrosine kinase that is a key driver in some forms of leukemia. Inhibition of this kinase can block downstream signaling pathways that promote cell proliferation and survival.
- **EGFR Kinase:** The epidermal growth factor receptor is a transmembrane protein that, upon activation, initiates signaling cascades that regulate cell growth, proliferation, and differentiation. Overexpression or mutations of EGFR are common in various solid tumors, making it a prime target for anticancer therapies.

The inhibition of these kinases by **Paeciloquinone C** suggests its potential as a lead compound for the development of novel anticancer agents.

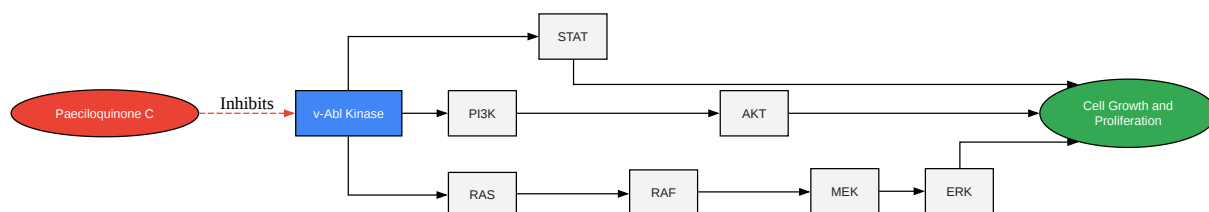
Signaling Pathways

The following diagrams illustrate the signaling pathways inhibited by **Paeciloquinone C**.



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Caption: EGFR Signaling Pathway Inhibition by **Paecilquinone C**.



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Caption: v-Abl Signaling Pathway Inhibition by **Paecilquinone C**.

Anti-inflammatory and Antimicrobial Activities

To date, there is no publicly available scientific literature detailing the anti-inflammatory or antimicrobial activities of **Paecilquinone C**. Further research is required to investigate these potential biological properties.

Quantitative Data on Anti-inflammatory Activity

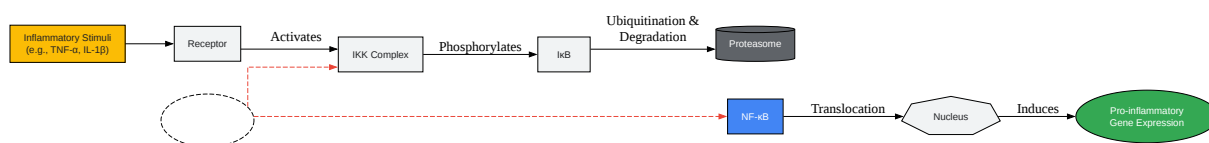
Assay	IC50/EC50 (μM)	Cell Line/System	Reference
Data not available	Data not available	Data not available	Data not available

Quantitative Data on Antimicrobial Activity

Organism	MIC (µg/mL)	Method	Reference
Data not available	Data not available	Data not available	Data not available

Potential Anti-inflammatory Signaling Pathway

While the direct effects of **Paeciloquinone C** on inflammatory pathways are unknown, the NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells) pathway is a key regulator of inflammation. Inhibition of this pathway is a common mechanism for anti-inflammatory compounds.



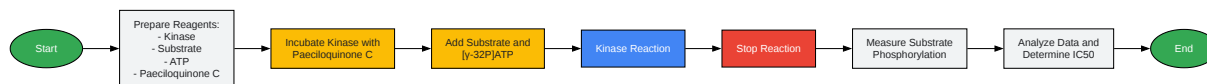
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Caption: General NF-κB Signaling Pathway.

Experimental Protocols

Protein Tyrosine Kinase Inhibition Assay (General Protocol)

This protocol is a generalized procedure based on common methods for determining in vitro kinase inhibition.



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References

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